

YJZ5118: A Technical Guide to its Apoptosis Induction Pathway

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: YJZ5118

Cat. No.: B15584452

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **YJZ5118**, a potent and highly selective irreversible inhibitor of Cyclin-Dependent Kinase 12 and 13 (CDK12/13). It details the compound's mechanism of action, focusing on its pathway to inducing apoptosis in cancer cells, and its synergistic effects with other targeted therapies.

Core Mechanism of Action

YJZ5118 functions as a covalent inhibitor of CDK12 and CDK13, two kinases crucial for the regulation of transcription elongation and the DNA damage response (DDR).^{[1][2][3][4]} By binding covalently to these kinases, **YJZ5118** effectively suppresses the transcription of key DDR genes.^{[1][2][3][4]} This suppression leads to an accumulation of DNA damage within cancer cells, which in turn triggers the intrinsic apoptotic pathway.^{[1][2][3][4]}

A noteworthy aspect of **YJZ5118**'s activity is its induction of Akt phosphorylation as a feedback mechanism.^{[1][5]} This has led to the significant finding that combining **YJZ5118** with Akt inhibitors results in a synergistic anti-tumor effect, highlighting a promising combination therapy strategy.^{[1][2][3][4][6]}

Quantitative Data Summary

The following tables summarize the key quantitative data reported for **YJZ5118**.

Table 1: Inhibitory Activity of **YJZ5118**

Target	IC50 Value	Cell Line
CDK12	39.5 nM	-
CDK13	26.4 nM	-
VCaP Cells	23.7 nM	VCaP

Data sourced from multiple studies.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)

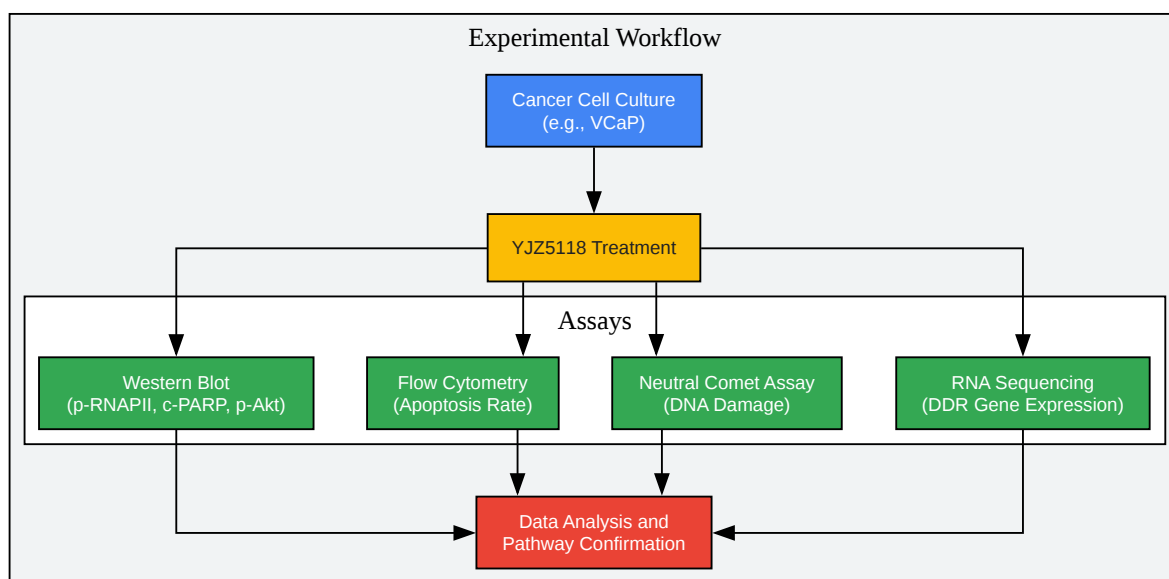
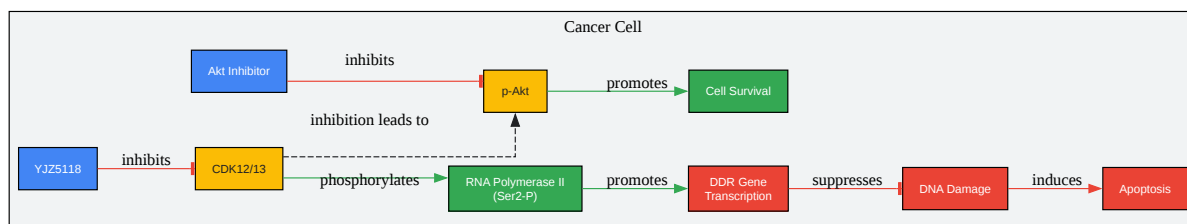
Table 2: Apoptotic Effect of **YJZ5118**

Cell Line	YJZ5118 Concentration	Apoptosis Rate
VCaP	100 nM	28.5%

As determined by flow cytometry analysis.[\[1\]](#)

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of **YJZ5118**-induced apoptosis and a typical experimental workflow for its evaluation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Discovery of YJZ5118: a Potent and Highly Selective Irreversible CDK12/13 Inhibitor with Synergistic Effects in Combination with Akt Inhibition - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](#)
- [4. Discovery of YJZ5118: A Potent and Highly Selective Irreversible CDK12/13 Inhibitor with Synergistic Effects in Combination with Akt Inhibition - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. YJZ5118 | CDK12/13 inhibitor | Probechem Biochemicals \[probechem.com\]](#)
- [6. medchemexpress.com \[medchemexpress.com\]](#)
- To cite this document: BenchChem. [YJZ5118: A Technical Guide to its Apoptosis Induction Pathway]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15584452/docs#yjz5118-a-technical-guide-to-its-apoptosis-induction-pathway\]](https://www.benchchem.com/product/b15584452/docs#yjz5118-a-technical-guide-to-its-apoptosis-induction-pathway)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check